

Application Notes and Protocols for High-Throughput Screening Assays Using Rediocide-C

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Compound of Interest

Compound Name: *Rediocide C*

Cat. No.: *B8261911*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

These application notes provide a comprehensive guide for utilizing Rediocide-C, a potent natural product, in high-throughput screening (HTS) assays for the discovery of novel cancer immunotherapeutics. Rediocide-C has been identified as a promising agent that enhances the tumor-killing activity of Natural Killer (NK) cells by modulating key immune checkpoint pathways. Specifically, it has been shown to overcome tumor immuno-resistance by downregulating the expression of CD155 on cancer cells, thereby inhibiting the TIGIT/CD155 signaling axis.^{[1][2][3]} This document outlines the underlying mechanism of action, presents key quantitative data, and provides detailed protocols for HTS assays to identify and characterize compounds with similar modes of action.

Mechanism of Action

Rediocide-C enhances the cytotoxic function of NK cells through the following mechanisms:

- **Downregulation of CD155:** Rediocide-C reduces the expression of the immune checkpoint ligand CD155 on the surface of cancer cells.[1][2][3] CD155 is frequently overexpressed on various tumors and plays a crucial role in immune evasion.
- **Inhibition of the TIGIT/CD155 Inhibitory Pathway:** By downregulating CD155, Rediocide-C prevents its engagement with the TIGIT receptor on NK cells. The TIGIT/CD155 interaction transmits an inhibitory signal that suppresses NK cell-mediated cytotoxicity and cytokine production.[4][5]
- **Enhanced NK Cell Effector Functions:** Consequently, the blockade of this inhibitory signal leads to an increase in NK cell-mediated lysis of tumor cells.[1][2][3] This is accompanied by an increased release of cytotoxic granules containing Granzyme B and enhanced secretion of the pro-inflammatory cytokine Interferon-gamma (IFN-γ).[1][2][3]
- **Activation of Protein Kinase C (PKC):** Rediocide-C has also been reported to induce the desensitization of G-protein-coupled receptors through the activation of conventional protein kinase C (PKC).[3] While the direct link to its immunomodulatory effects requires further investigation, PKC is a critical signaling node in many cellular processes, including immune cell activation.

Data Presentation

The following tables summarize the quantitative effects of Rediocide-C on cancer cells and NK cell function.

Table 1: Effect of Rediocide-C on NK Cell-Mediated Cytotoxicity[1][2][3]

Target Cell Line	Treatment	Concentration	% Lysis	Fold Increase in Lysis
A549	Vehicle	-	21.86%	-
A549	Rediocide-C	100 nM	78.27%	3.58
H1299	Vehicle	-	59.18%	-
H1299	Rediocide-C	100 nM	74.78%	1.26

Table 2: Effect of Rediocide-C on NK Cell Effector Molecule Secretion[1][2][3]

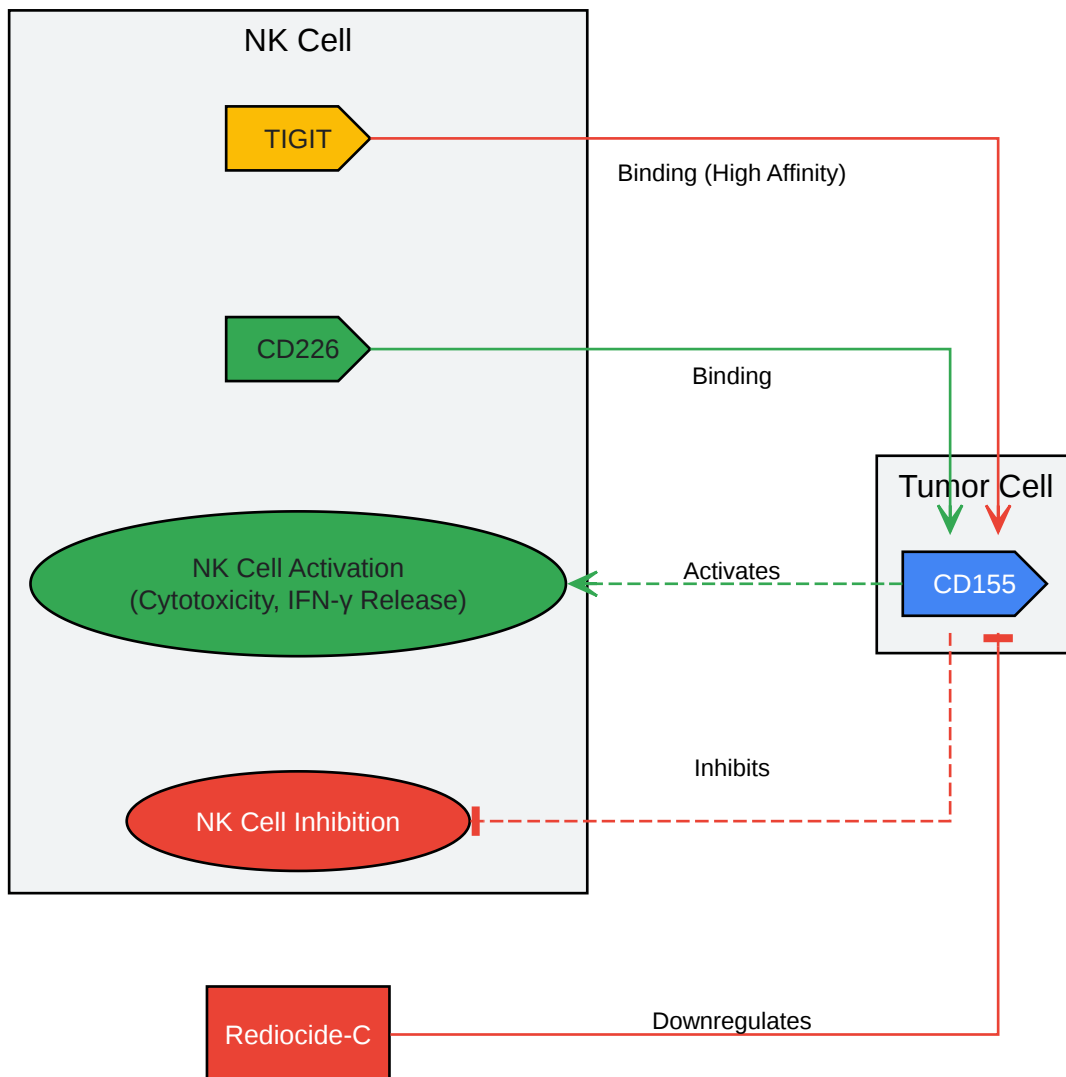
Target Cell Line	Treatment	Concentration	Analyte	% Increase / Fold Increase
A549	Rediocide-C	100 nM	Granzyme B	48.01%
H1299	Rediocide-C	100 nM	Granzyme B	53.26%
A549	Rediocide-C	100 nM	IFN-γ	3.23-fold
H1299	Rediocide-C	100 nM	IFN-γ	6.77-fold

Table 3: Effect of Rediocide-C on CD155 Expression[1][2][3]

Target Cell Line	Treatment	Concentration	% Downregulation of CD155
A549	Rediocide-C	100 nM	14.41%
H1299	Rediocide-C	100 nM	11.66%

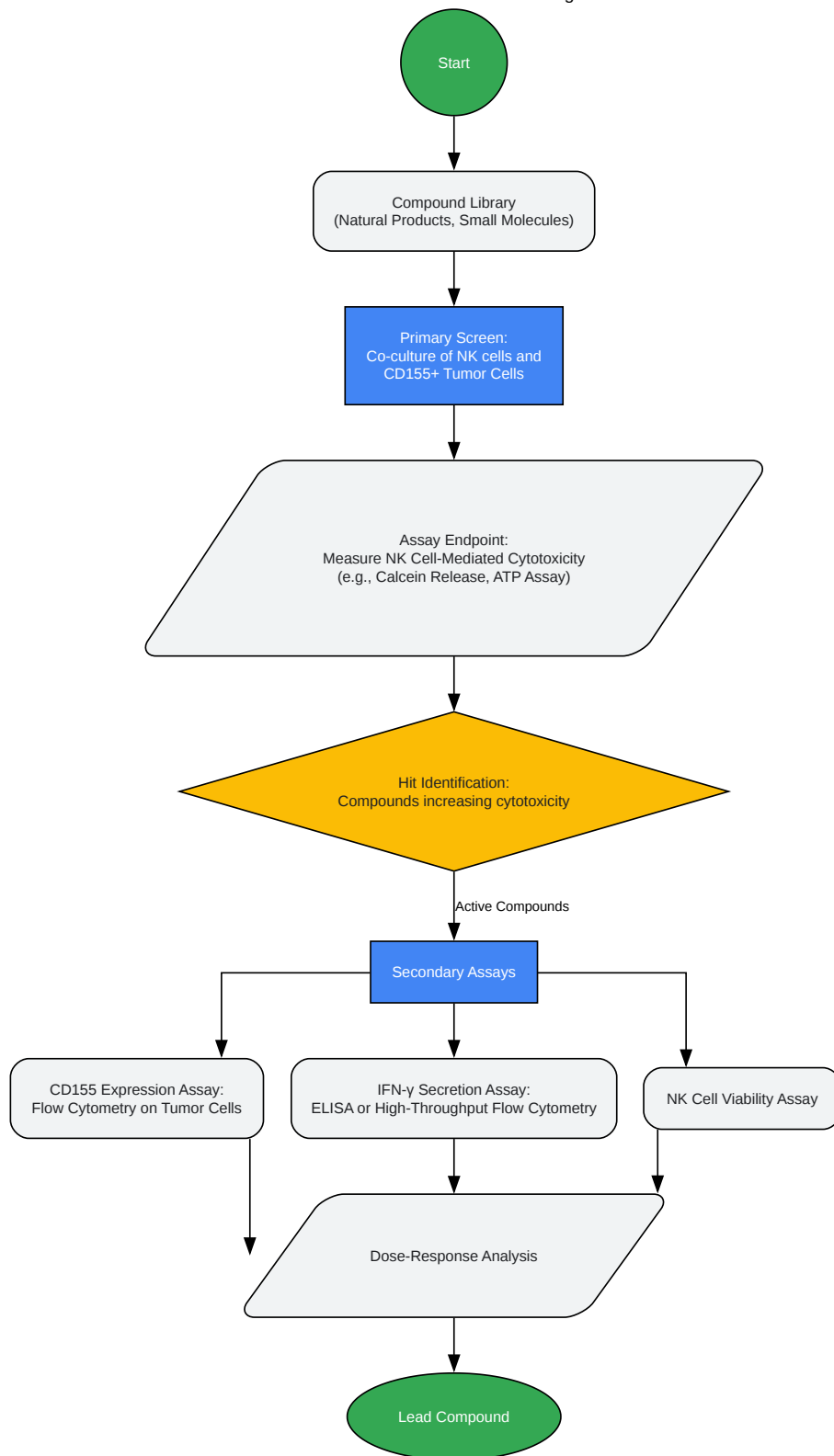
Mandatory Visualizations

TIGIT/CD155 Signaling Pathway

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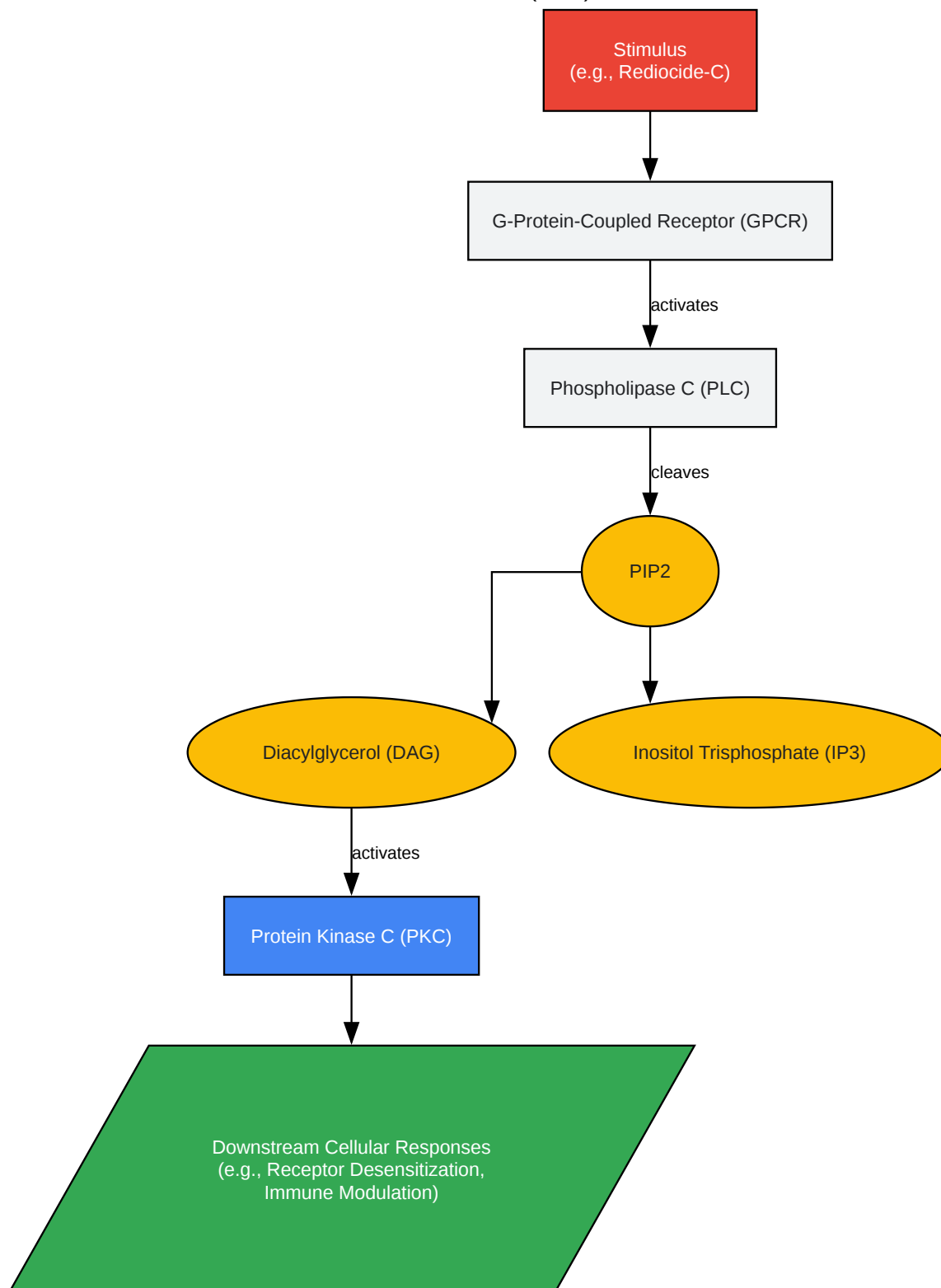
TIGIT/CD155 Signaling Pathway

HTS Workflow for Rediocide-C Analogs

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HTS Workflow for Rediocide-C Analogs

General Protein Kinase C (PKC) Activation

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General Protein Kinase C Activation

Experimental Protocols

Protocol 1: High-Throughput Screening for NK Cell-Mediated Cytotoxicity (Calcein-AM Release Assay)

This assay identifies compounds that enhance the ability of NK cells to lyse tumor cells.

Materials:

- Target Cells: A549 or H1299 cells (or other tumor cell line with high CD155 expression).
- Effector Cells: Primary human NK cells, isolated from PBMCs and expanded.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Culture Medium: RPMI-1640 with 10% FBS, 1% Penicillin-Streptomycin.
- Reagents: Calcein-AM, Triton X-100 (for maximum lysis control), Rediocide-C (as a positive control), compound library.
- Equipment: 384-well U-bottom plates, multichannel pipettes, automated liquid handler, fluorescence plate reader (Excitation: 485 nm, Emission: 538 nm).

Methodology:

- Target Cell Labeling: a. Harvest target cells and resuspend at 1×10^6 cells/mL in serum-free medium. b. Add Calcein-AM to a final concentration of 2 $\mu\text{g/mL}$. c. Incubate for 1 hour at 37°C, with occasional shaking. d. Wash cells three times with complete culture medium to remove excess dye. e. Resuspend labeled target cells at 2×10^5 cells/mL in complete medium.
- Assay Plate Preparation: a. Using an automated liquid handler, dispense 25 μL of labeled target cells into each well of a 384-well plate (5,000 cells/well). b. Add compounds from the library to the desired final concentration (e.g., 10 μM). Include wells for vehicle control (DMSO), maximum lysis (Triton X-100), and positive control (Rediocide-C, 100 nM).
- Effector Cell Addition: a. Prepare expanded NK cells at 1×10^6 cells/mL. b. Add 25 μL of NK cells to each well (25,000 cells/well), achieving an Effector:Target (E:T) ratio of 5:1. c. For spontaneous release control wells, add 25 μL of medium instead of NK cells.

- Incubation and Measurement: a. Centrifuge the plate at 100 x g for 1 minute to facilitate cell contact. b. Incubate for 4 hours at 37°C in a 5% CO₂ incubator. c. After incubation, centrifuge the plate at 200 x g for 5 minutes. d. Transfer 25 µL of supernatant to a new 384-well flat-bottom black plate. e. Read fluorescence using a plate reader.
- Data Analysis: a. Calculate the percentage of specific lysis using the formula: % Specific Lysis = [(Experimental Release - Spontaneous Release) / (Maximum Release - Spontaneous Release)] x 100 b. Identify hits as compounds that significantly increase specific lysis compared to the vehicle control.

Protocol 2: Secondary Assay - CD155 Expression by High-Throughput Flow Cytometry

This assay validates whether hit compounds act by downregulating CD155 on tumor cells.

Materials:

- Target Cells: A549 or H1299 cells.
- Reagents: Hit compounds, Rediocide-C, PE-conjugated anti-human CD155 antibody, viability dye (e.g., 7-AAD).
- Equipment: 96-well U-bottom plates, flow cytometer with a high-throughput sampler.

Methodology:

- Cell Plating and Treatment: a. Seed 5 x 10⁴ tumor cells per well in a 96-well plate. b. Allow cells to adhere overnight. c. Treat cells with various concentrations of hit compounds for 24 hours. Include vehicle and positive controls.
- Staining: a. Harvest cells using a non-enzymatic cell dissociation buffer. b. Transfer cells to a 96-well U-bottom plate and wash with FACS buffer (PBS + 2% FBS). c. Resuspend cells in 50 µL of FACS buffer containing the anti-CD155 antibody and viability dye. d. Incubate for 30 minutes at 4°C in the dark. e. Wash cells twice with FACS buffer.
- Acquisition and Analysis: a. Resuspend cells in 100 µL of FACS buffer. b. Acquire data on a flow cytometer. c. Analyze the median fluorescence intensity (MFI) of CD155 on the live cell

population. d. Determine the dose-dependent effect of the compounds on CD155 expression.

Protocol 3: Secondary Assay - IFN- γ Secretion by ELISA

This assay confirms the enhanced effector function of NK cells upon treatment with hit compounds.

Materials:

- Cells: Expanded NK cells and target tumor cells.
- Reagents: Hit compounds, Rediocide-C, Human IFN- γ ELISA kit.
- Equipment: 96-well flat-bottom plates, plate reader.

Methodology:

- Co-culture Setup: a. In a 96-well plate, co-culture 5×10^4 NK cells with 5×10^4 target cells (E:T ratio of 1:1) in a total volume of 200 μ L. b. Add hit compounds at various concentrations. Include vehicle and positive controls.
- Incubation and Supernatant Collection: a. Incubate the co-culture for 24 hours at 37°C. b. Centrifuge the plate at 300 x g for 5 minutes. c. Carefully collect the supernatant without disturbing the cell pellet.
- ELISA: a. Perform the IFN- γ ELISA on the collected supernatants according to the manufacturer's instructions. b. Read the absorbance on a plate reader.
- Data Analysis: a. Calculate the concentration of IFN- γ in each sample based on the standard curve. b. Identify compounds that significantly increase IFN- γ secretion compared to the vehicle control.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Targeting CD155 by rediocide-A overcomes tumour immuno-resistance to natural killer cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. tandfonline.com \[tandfonline.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Immunoreceptor TIGIT inhibits the cytotoxicity of human cytokine-induced killer cells by interacting with CD155 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. A high-throughput assay for screening natural products that boost NK cell-mediated killing of cancer cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Protocol for Isolation, Stimulation and Functional Profiling of Primary and iPSC-derived Human NK Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Protocol for isolation and expansion of natural killer cells from human peripheral blood scalable for clinical applications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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